

An In-depth Technical Guide to 3-(3-Methylphenoxy)propanoic Acid

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)propanoic acid

Cat. No.: B1332457

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This technical guide provides a comprehensive overview of **3-(3-Methylphenoxy)propanoic acid**, detailing its chemical identity, physicochemical properties, and a plausible synthetic route. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Synonyms

The compound with the systematic name **3-(3-Methylphenoxy)propanoic acid** is a carboxylic acid derivative featuring a 3-methylphenoxy group attached to a propanoic acid backbone.^[1]

Synonyms:

- 3-(m-tolyloxy)propanoic acid^[1]
- 3-(3-Methylphenoxy)propionic Acid^[1]
- Propanoic acid, 3-(3-methylphenoxy)-^[1]
- CAS Number: 25173-36-8^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3-(3-Methylphenoxy)propanoic acid** is presented in the table below. This data is crucial for understanding its behavior in various

experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.2 g/mol	[1][2]
logP	1.894	[2]
Polar Surface Area	36.04 Å ²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	4	[2]

Synthesis Protocol (General Approach)

While specific, detailed experimental protocols for the synthesis of **3-(3-Methylphenoxy)propanoic acid** are not readily available in the public domain, a plausible and common synthetic route for this class of compounds involves the Williamson ether synthesis followed by hydrolysis.

Reaction Scheme:

A general two-step synthesis would involve:

- Step 1: Williamson Ether Synthesis. Reaction of m-cresol with a suitable 3-halopropanoate ester (e.g., ethyl 3-bromopropanoate) in the presence of a base.
- Step 2: Ester Hydrolysis. Conversion of the resulting ester to the carboxylic acid by acidic or basic hydrolysis.

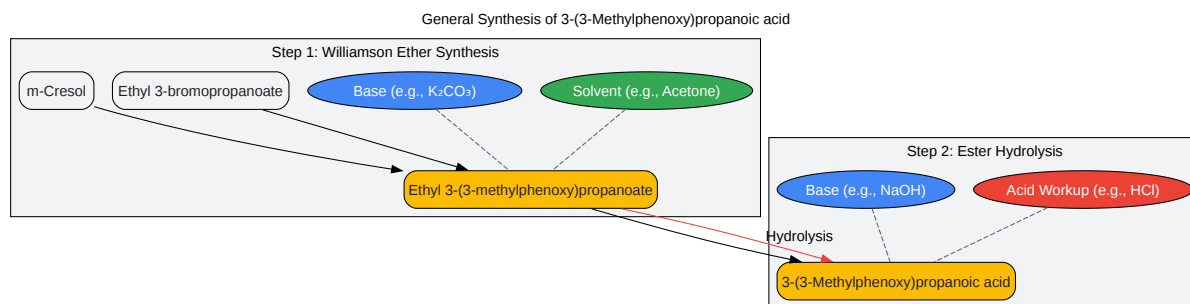
General Experimental Procedure:

- Step 1: Synthesis of Ethyl 3-(3-methylphenoxy)propanoate.
 - To a solution of m-cresol in a suitable polar aprotic solvent (e.g., acetone, DMF), add a base such as potassium carbonate.

- Stir the mixture at room temperature, then add ethyl 3-bromopropanoate dropwise.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture, filter off the inorganic salts, and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography to yield the intermediate ester.
- Step 2: Synthesis of **3-(3-Methylphenoxy)propanoic acid**.
 - Dissolve the purified ethyl 3-(3-methylphenoxy)propanoate in a mixture of an alcohol (e.g., ethanol) and water.
 - Add a base, such as sodium hydroxide or potassium hydroxide, and heat the mixture to reflux.
 - Monitor the hydrolysis by TLC until the starting material is consumed.
 - Cool the reaction mixture and remove the alcohol under reduced pressure.
 - Acidify the aqueous solution with a dilute acid (e.g., HCl) to precipitate the carboxylic acid.
 - Collect the solid product by filtration, wash with cold water, and dry under vacuum. Recrystallization from a suitable solvent may be performed for further purification.

Synthesis Workflow Diagram

The following diagram illustrates the general synthetic pathway for **3-(3-Methylphenoxy)propanoic acid**.



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Caption: General two-step synthesis of **3-(3-Methylphenoxy)propanoic acid**.

Biological Activity and Signaling Pathways

Extensive searches of publicly available scientific literature and databases did not yield specific information on the biological activity or associated signaling pathways for **3-(3-Methylphenoxy)propanoic acid**. While many aryl propionic acid derivatives are known to possess anti-inflammatory properties, often through the inhibition of cyclooxygenase (COX) enzymes, there is no direct evidence to suggest that this specific compound shares this mechanism of action. Further research is required to elucidate any potential biological effects and the underlying molecular mechanisms.

Conclusion

This technical guide has summarized the known chemical and physical properties of **3-(3-Methylphenoxy)propanoic acid**. A general, plausible synthetic route has been proposed based on well-established organic chemistry principles. However, a significant data gap exists

in the scientific literature regarding its biological activity, mechanism of action, and detailed, validated experimental protocols for its synthesis and analysis. This presents an opportunity for future research to explore the potential therapeutic or other applications of this compound.

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References

- 1. 3-(3-Methylphenoxy)propanoic acid | C₁₀H₁₂O₃ | CID 752313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Compound 3-(3-methylphenoxy)propanoic acid - Chemdiv [chemdiv.com]
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